

An In-depth Technical Review of Acetyl Tetrapeptide-5 (CAS 820959-17-9)

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Compound of Interest

Compound Name: *Acetyl tetrapeptide-5*

Cat. No.: *B1671839*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Acetyl Tetrapeptide-5, identified by CAS number 820959-17-9, is a synthetic peptide that has garnered significant attention in the field of dermatology and cosmetology for its potential in addressing common periorbital concerns such as puffiness, under-eye bags, and dark circles.

[1] This technical review synthesizes the available scientific literature to provide a comprehensive understanding of its biochemical properties, mechanism of action, and supporting data. While primarily utilized in cosmetic formulations, its targeted biological activities offer insights for researchers in skincare and drug development.

Chemical and Physical Properties

Acetyl Tetrapeptide-5 is a tetrapeptide with the amino acid sequence Ac-Beta-Ala-His-Ser-His-OH.[2] Its acetylation enhances stability and skin penetration.[3] Key chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	820959-17-9	[1][2][3][4][5][6][7][8][9]
Molecular Formula	C ₂₀ H ₂₈ N ₈ O ₇	[2][5][6][8]
Molecular Weight	492.49 g/mol	[2][5][8]
Appearance	White to off-white lyophilized powder	[4]
Purity	≥98%	[6]
Solubility	Soluble in water	[4]
Synonyms	Eyeseryl, N-acetyl-β-alanyl-L-histidyl-L-seryl-L-histidine	[4][6][8]

Mechanism of Action

The multifaceted mechanism of action of **Acetyl Tetrapeptide-5** involves several key biological pathways that contribute to its efficacy in improving the appearance of the periorbital area. These mechanisms include the regulation of vascular permeability, inhibition of enzymatic activity, and protective effects against cellular damage.

1. Regulation of Vascular Permeability and Microcirculation:

A primary function of **Acetyl Tetrapeptide-5** is its ability to reduce vascular permeability.[1] This action helps to prevent the leakage of fluid from capillaries into the surrounding tissue, a major contributor to edema and puffiness.[1] By improving microcirculation and lymphatic drainage, it aids in the removal of excess fluids.[1][4] In vitro studies have demonstrated a dose-dependent inhibition of vascular permeability, with a 1 mg/ml concentration achieving a 50% inhibition compared to controls.[1]

2. Inhibition of Angiotensin-Converting Enzyme (ACE-1):

Acetyl Tetrapeptide-5 has been shown to inhibit the activity of Angiotensin-Converting Enzyme (ACE-1).[2][4][5] ACE-1 is a key enzyme in the renin-angiotensin system, and its inhibition can lead to a reduction in the local production of angiotensin II, a potent

vasoconstrictor that can contribute to fluid retention.[4] In vitro studies have shown that **Acetyl Tetrapeptide-5** at a concentration of 100 µg/mL inhibits ACE-1 activity.[5]

3. Anti-Glycation Properties:

Glycation is a non-enzymatic reaction between sugars and proteins, leading to the formation of Advanced Glycation End-products (AGEs). AGEs can damage structural proteins like collagen and elastin, resulting in a loss of skin elasticity and the formation of wrinkles.[10] **Acetyl Tetrapeptide-5** has been shown to inhibit the glycation process, thereby protecting the integrity of the dermal matrix.[2][10][11]

4. Antioxidant Support:

The peptide also exhibits antioxidant properties by supporting the activity of superoxide dismutase (SOD), a crucial endogenous antioxidant enzyme.[1][10] By bolstering the skin's natural defense against oxidative stress, it helps to mitigate cellular damage caused by free radicals.[10]

Quantitative Data Summary

Parameter	Value	Condition	Reference
Vascular Permeability Inhibition	50%	1 mg/ml concentration (in vitro)	[1]
ACE-1 Inhibition	Effective	100 µg/mL concentration (in vitro)	[5]

Experimental Protocols

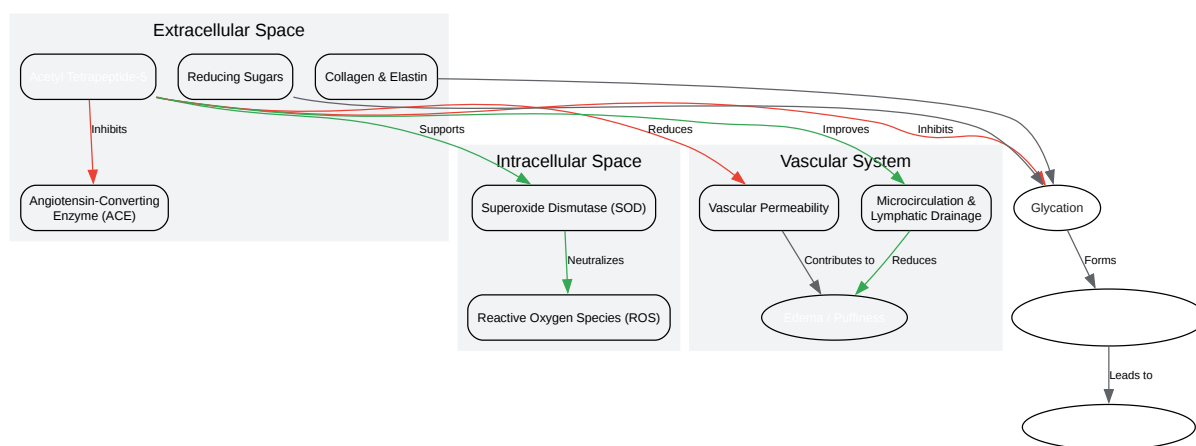
Detailed experimental protocols for the synthesis and biological evaluation of **Acetyl Tetrapeptide-5** are often proprietary. However, based on the literature, the synthesis is typically achieved through Solid-Phase Peptide Synthesis (SPPS).[1]

Solid-Phase Peptide Synthesis (SPPS) of **Acetyl Tetrapeptide-5** (General Workflow):

A generalized workflow for the Solid-Phase Peptide Synthesis of **Acetyl Tetrapeptide-5**.

Signaling Pathways and Mechanisms of Action

The biological effects of **Acetyl Tetrapeptide-5** can be visualized through its interaction with key physiological pathways implicated in skin health and aging.



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